

Application Notes and Protocols for (S)-MCOPPB Powder

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Compound of Interest

Compound Name: (S)-MCOPPB

Cat. No.: B15623246

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Introduction

(S)-MCOPPB, chemically known as 1-[1-(1-methylcyclooctyl)-4-piperidinyl]-2-[(3R)-3-piperidinyl]-1H-benzimidazole, is a potent and selective non-peptide agonist for the Nociceptin/Orphanin FQ (N/OFQ) peptide (NOP) receptor, also known as the opioid receptor-like 1 (ORL1) receptor.^{[1][2]} It demonstrates high affinity for the human NOP receptor ($pK_i = 10.07$) with significant selectivity over other opioid receptors.^[1] Research has highlighted its potential as an anxiolytic agent without the sedative and memory-impairing side effects associated with other compounds.^[1] More recently, **(S)-MCOPPB** has been identified as a senolytic compound, capable of selectively eliminating senescent cells.^{[2][3]}

Disclaimer: While the user requested information regarding GPR40 signaling, extensive literature review indicates that **(S)-MCOPPB**'s mechanism of action is mediated through the NOP receptor, not GPR40. For informational purposes, a diagram of the GPR40 signaling pathway is included, but all protocols and mechanistic discussions for **(S)-MCOPPB** will focus on its validated target, the NOP receptor.

Storage, Stability, and Handling

Proper storage and handling of **(S)-MCOPPB** powder are critical to maintain its integrity and ensure experimental reproducibility.

Recommended Storage Conditions

For optimal stability, **(S)-MCOPPB** in its solid (powder) and solution forms should be stored under the conditions outlined in the table below.

Form	Temperature	Duration	Conditions
Powder (Lyophilized)	-20°C	≥ 4 years	Keep desiccated and protected from light.[1] [4]
0 - 4°C	Short-term (days to weeks)	Dry and dark conditions.[5]	
Stock Solution (in Solvent)	-80°C	Up to 1 year	Aliquot to avoid multiple freeze-thaw cycles.[6]
-20°C	Up to 1 month	Aliquot to avoid multiple freeze-thaw cycles.[4]	

Stability & Shipping

(S)-MCOPPB powder is stable for at least four years when stored at -20°C.[1] The compound is generally considered stable enough for shipping at ambient temperatures for several weeks. [1][5]

Handling Precautions

(S)-MCOPPB should be handled in a well-ventilated area, and personal protective equipment (PPE), including gloves, lab coat, and safety goggles, should be worn.[7] Avoid formation of dust and aerosols.[7] In case of contact with skin or eyes, wash thoroughly with water.[7] For detailed safety information, consult the Safety Data Sheet (SDS) from the supplier.

Preparation of Solutions

(S)-MCOPPB is available in various forms, including as a trihydrochloride hydrate, which can affect solubility. Always refer to the manufacturer's data sheet for the specific product in use.

Solubility Data

Solvent	Concentration	Notes
Water	≥ 10 mg/mL	Sonication is recommended to aid dissolution.[1][6]
DMSO	~32 mg/mL (~61.85 mM)	Sonication is recommended to aid dissolution.[6]

Protocol 2.1: Preparation of a 10 mM DMSO Stock Solution

- **Weighing:** Accurately weigh the required amount of **(S)-MCOPPB** powder in a sterile microcentrifuge tube. Example: For 1 mL of a 10 mM solution of MCOPPB Trihydrochloride (MW: 536.0 g/mol), weigh 5.36 mg.
- **Solvent Addition:** Add the calculated volume of high-purity, anhydrous DMSO to the tube.
- **Dissolution:** Vortex the solution thoroughly. If precipitation occurs or dissolution is slow, sonicate the solution in a water bath for 5-10 minutes.[6]
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile tubes and store at -80°C for long-term stability.

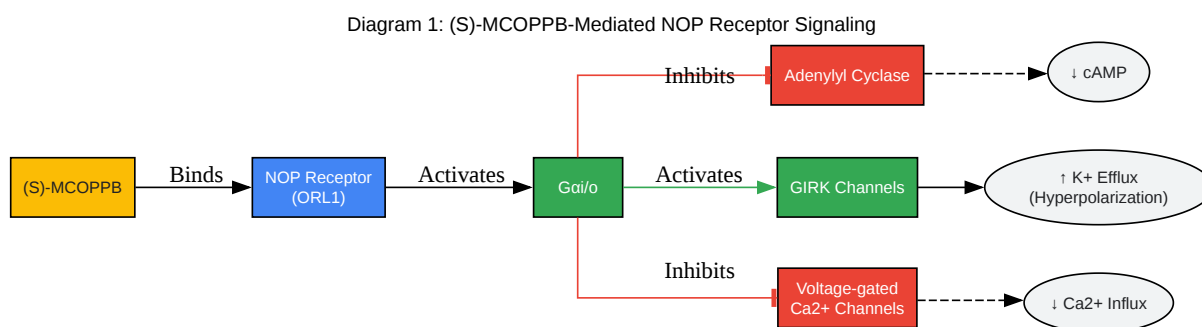
Protocol 2.2: Preparation of an Aqueous Working Solution for Cell Culture

- **Thaw Stock:** Thaw a single aliquot of the 10 mM DMSO stock solution at room temperature.
- **Intermediate Dilution (Optional):** To avoid precipitation, it is recommended to perform a serial dilution. For example, dilute the 10 mM stock 1:10 in sterile PBS or cell culture medium to create a 1 mM intermediate solution.

- **Final Dilution:** Add the required volume of the intermediate or stock solution to the pre-warmed (37°C) cell culture medium to achieve the final desired concentration. For example, add 10 µL of a 1 mM solution to 1 mL of medium for a final concentration of 10 µM.
- **Mixing:** Mix gently by pipetting or swirling the culture plate. Use the working solution immediately.

Mechanism of Action & Signaling Pathways

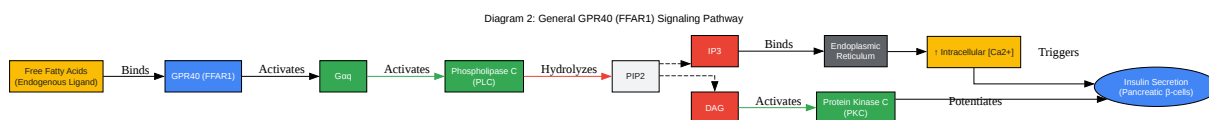
(S)-MCOPPB functions as a full agonist at the NOP receptor, which is a Gi/o-coupled G-protein coupled receptor (GPCR).[8] Activation of the NOP receptor leads to the inhibition of adenylyl cyclase, reducing intracellular cAMP levels.[9][10] It also modulates ion channels, leading to the activation of G-protein-coupled inwardly-rectifying potassium (GIRK) channels and the inhibition of voltage-gated calcium channels, which results in neuronal hyperpolarization and reduced neurotransmitter release.[10]



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Diagram 1. (S)-MCOPPB-Mediated NOP Receptor Signaling.

As requested, the following diagram illustrates the canonical signaling pathway for the GPR40 (FFAR1) receptor, which is activated by free fatty acids and is a target for type 2 diabetes research.[11][12]



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Diagram 2. General GPR40 (FFAR1) Signaling Pathway.

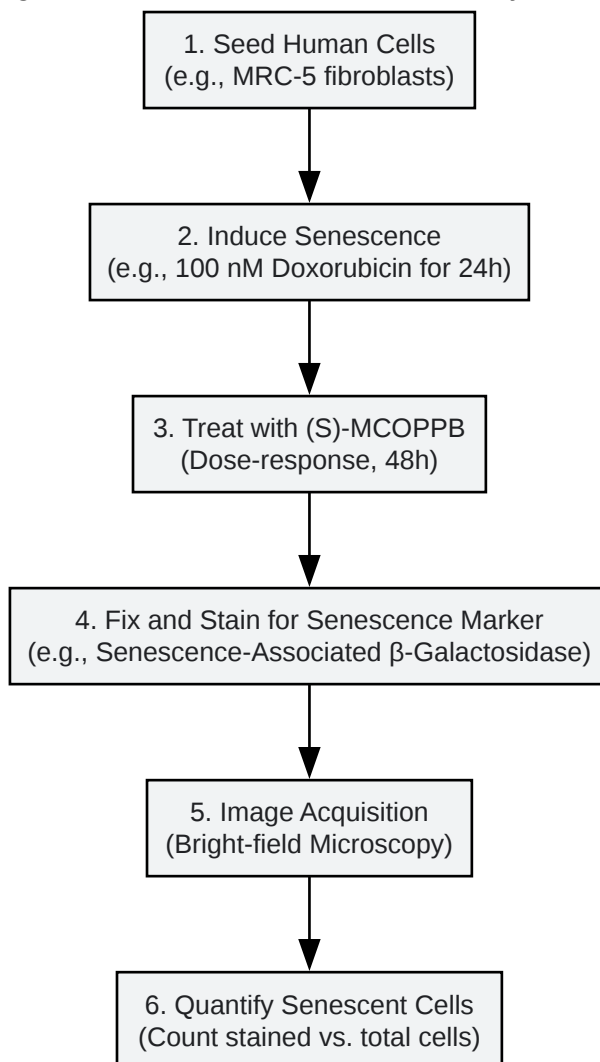
Experimental Protocols

The following protocols are adapted from published literature and provide a starting point for in vitro and in vivo studies.

Protocol 4.1: In Vitro Senolytic Activity Assay

This protocol is based on the methodology used to identify **(S)-MCOPPB** as a senolytic agent in human fibroblast cells.^{[3][13]}

Diagram 3: Workflow for In Vitro Senolytic Assay



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Diagram 3. Workflow for In Vitro Senolytic Assay.

Methodology:

- **Cell Culture:** Culture human MRC-5 fibroblasts in DMEM supplemented with 10% FBS and 1% penicillin/streptomycin.
- **Induction of Senescence:** Treat cells with 100 nM Doxorubicin for 24 hours to induce cellular senescence.[3] A parallel group of untreated, proliferating cells should be maintained as a control.

- Treatment: After 24 hours, replace the doxorubicin-containing medium with fresh medium. Treat the senescent cells and control cells with varying concentrations of **(S)-MCOPPB** (e.g., 0.1 μM to 10 μM) for 48 hours.^[3] Include a vehicle control (e.g., 0.1% DMSO).
- Senescence-Associated β -Galactosidase (SA- β -Gal) Staining: After treatment, fix the cells and perform SA- β -Gal staining according to a standard protocol.
- Analysis: Acquire images using a bright-field microscope. Quantify the percentage of senolytic activity by counting the number of blue-stained (senescent) cells relative to the total number of cells in multiple fields of view for each condition.

Protocol 4.2: In Vivo Anxiolytic Effect Study (Mouse Model)

This protocol is based on studies evaluating the anxiolytic properties of **(S)-MCOPPB** in mice.^[1]

Methodology:

- Animals: Use male mice of an appropriate strain (e.g., ICR mice). Allow animals to acclimate for at least one week before the experiment. All procedures must be approved by an Institutional Animal Care and Use Committee (IACUC).
- Drug Preparation and Administration: Prepare **(S)-MCOPPB** in a suitable vehicle for oral administration (p.o.), such as a suspension in 0.5% methylcellulose.
- Dosing: Administer **(S)-MCOPPB** orally at a dose of 10 mg/kg.^[1] The control group should receive the vehicle only.
- Behavioral Testing: 60 minutes after administration, subject the mice to a behavioral test for anxiety, such as the Vogel conflict test or the elevated plus-maze.
- Data Analysis: Record relevant parameters for the chosen behavioral test (e.g., number of punished licks in the Vogel test, time spent in open arms in the elevated plus-maze). Analyze the data using appropriate statistical methods (e.g., t-test or ANOVA) to compare the drug-treated group with the vehicle control group.

Safety Information

Consult the manufacturer's Safety Data Sheet (SDS) for complete hazard information.

- Primary Hazards: May be harmful if swallowed. May cause an allergic skin reaction.[7]
- Personal Protection: Wear protective gloves, clothing, and eye protection.[7]
- Handling: Avoid breathing dust. Wash hands thoroughly after handling.[7]
- Environmental Precautions: Avoid release to the environment as it may be toxic to aquatic life.[7]
- Spills: In case of a spill, avoid dust formation.[14] Collect the powder using appropriate methods and dispose of it as hazardous waste.[14]

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References

- 1. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 2. Nociceptin/orphanin FQ opioid receptor (NOP) selective ligand MCOPPB links anxiolytic and senolytic effects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Nociceptin/orphanin FQ opioid receptor (NOP) selective ligand MCOPPB links anxiolytic and senolytic effects - PMC [pmc.ncbi.nlm.nih.gov]
- 4. [adooq.com](https://www.adooq.com) [[adooq.com](https://www.adooq.com)]
- 5. [medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
- 6. MCOPPB triHydrochloride | Opioid Receptor | TargetMol [[targetmol.com](https://www.targetmol.com)]
- 7. [targetmol.com](https://www.targetmol.com) [[targetmol.com](https://www.targetmol.com)]
- 8. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 9. Activation of nociceptin/orphanin FQ-NOP receptor system inhibits tyrosine hydroxylase phosphorylation, dopamine synthesis, and dopamine D(1) receptor signaling in rat nucleus accumbens and dorsal striatum - PubMed [pubmed.ncbi.nlm.nih.gov]

- [10. Cellular Mechanisms of Nociceptin/Orphanin FQ \(N/OFQ\) Peptide \(NOP\) Receptor Regulation and Heterologous Regulation by N/OFQ - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. Reactome | Fatty Acids bound to GPR40 \(FFAR1\) regulate insulin secretion \[reactome.org\]](#)
- [12. physoc.org \[physoc.org\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. targetmol.com \[targetmol.com\]](#)
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